The Versatile Intermediate: 2-Hydroxyhexanedial in Modern Chemical Synthesis

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Compound of Interest

Compound Name:	*2-Hydroxyhexanedial*
CAS No.:	*141-31-1*
Cat. No.:	*B089513*

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Introduction: Unveiling the Potential of a Bifunctional Building Block

In the landscape of chemical synthesis, intermediates that offer a combination of reactivity and selectivity are invaluable. **2-Hydroxyhexanedial**, a six-carbon dialdehyde bearing a hydroxyl group at the C2 position, represents one such versatile building block. Its dual aldehyde functionalities, coupled with the strategic placement of a hydroxyl group, open avenues for a diverse range of chemical transformations. This application note provides an in-depth technical guide for researchers, scientists, and drug development professionals on the effective use of **2-hydroxyhexanedial** as a key intermediate in the synthesis of valuable downstream products, including industrially significant triols and as a cross-linking agent.

While often mentioned in the context of its structural analog, glutaraldehyde, **2-hydroxyhexanedial** possesses unique reactivity stemming from its hydroxyl group, which can influence cyclization pathways and solubility. This guide will delve into specific, field-proven protocols, explain the causality behind experimental choices, and provide a framework for the logical application of this intermediate in a research and development setting.

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Physicochemical Properties

A thorough understanding of the physical and chemical properties of **2-hydroxyhexanedial** is paramount for its successful application in synthesis.

Property	Value	Reference
Molecular Formula	$C_6H_{10}O_3$	[1]
Molecular Weight	130.14 g/mol	[1]
CAS Number	141-31-1	[2][3][4]
Appearance	Typically supplied as a 25% aqueous solution	[2][3]
Boiling Point	~180.82 °C (rough estimate)	[4]
Melting Point	-3.4 °C	[5]
Density	~1.066 g/cm³	[2]
pKa	~13.25 (predicted)	[4]

I. Synthesis of **2-Hydroxyhexanedial**: A Protocol Grounded in Precedent

The most cited route to **2-hydroxyhexanedial** is through the acid-catalyzed hydrolysis of acrolein dimer (3,4-dihydro-2H-pyran-2-carbaldehyde). This process efficiently yields the target dialdehyde, which is often used in situ for subsequent reactions.

Diagram: Synthesis of **2-Hydroxyhexanedial**

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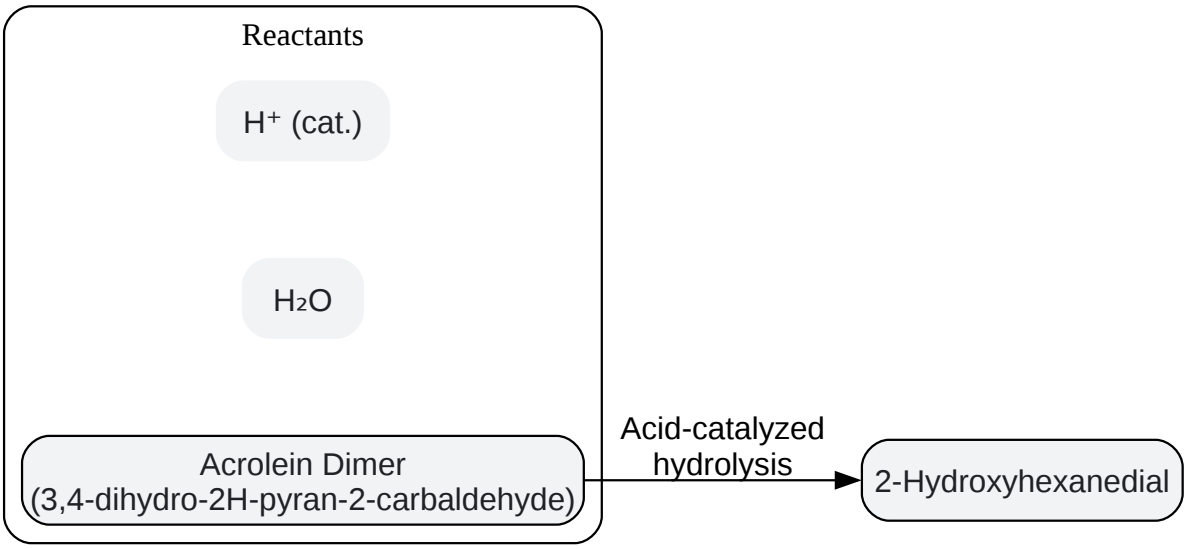

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Caption: Synthesis of **2-Hydroxyhexanedial** from Acrolein Dimer.

Experimental Protocol: Synthesis of 2-Hydroxyhexanedial

This protocol is adapted from principles described in patents for the synthesis of downstream products where **2-hydroxyhexanedial** is a key intermediate[6].

Materials:

- Acrolein dimer (3,4-dihydro-2H-pyran-2-carbaldehyde)
- Deionized water
- Concentrated sulfuric acid (H_2SO_4) or hydrochloric acid (HCl)
- Sodium bicarbonate ($NaHCO_3$) solution (for neutralization)
- Round-bottom flask with magnetic stirrer

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- Dropping funnel
- Ice bath

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, add deionized water.
- Cool the flask in an ice bath and slowly add a catalytic amount of concentrated sulfuric acid or hydrochloric acid with stirring. An acidic pH of approximately 2-4 is desirable[6].
- Once the acidic solution is cool, add the acrolein dimer dropwise from the dropping funnel while maintaining the temperature of the reaction mixture between 20-45 °C. The reaction is exothermic.
- After the addition is complete, continue stirring for 15-30 minutes. The disappearance of the olefinic unsaturation can be monitored by appropriate analytical techniques (e.g., ^{1}H NMR) to confirm the formation of **2-hydroxyhexanedial**.
- For subsequent use, the acidic solution containing **2-hydroxyhexanedial** can be used directly. If isolation is required, carefully neutralize the solution with a sodium bicarbonate solution.

Self-Validation:

- ^{1}H NMR Spectroscopy: The formation of the aldehyde protons can be observed in the region of δ 9.5-9.8 ppm. The disappearance of the vinyl protons from the acrolein dimer will also be evident.
- IR Spectroscopy: The appearance of a broad O-H stretch around 3400 cm^{-1} and strong C=O stretching vibrations for the aldehyde groups around 1720 cm^{-1}.

II. Application in the Synthesis of 1,2,6-Hexanetriol

A primary industrial application of **2-hydroxyhexanedial** is its use as an intermediate in the production of 1,2,6-hexanetriol, a versatile polyol used as a humectant, solvent, and in the

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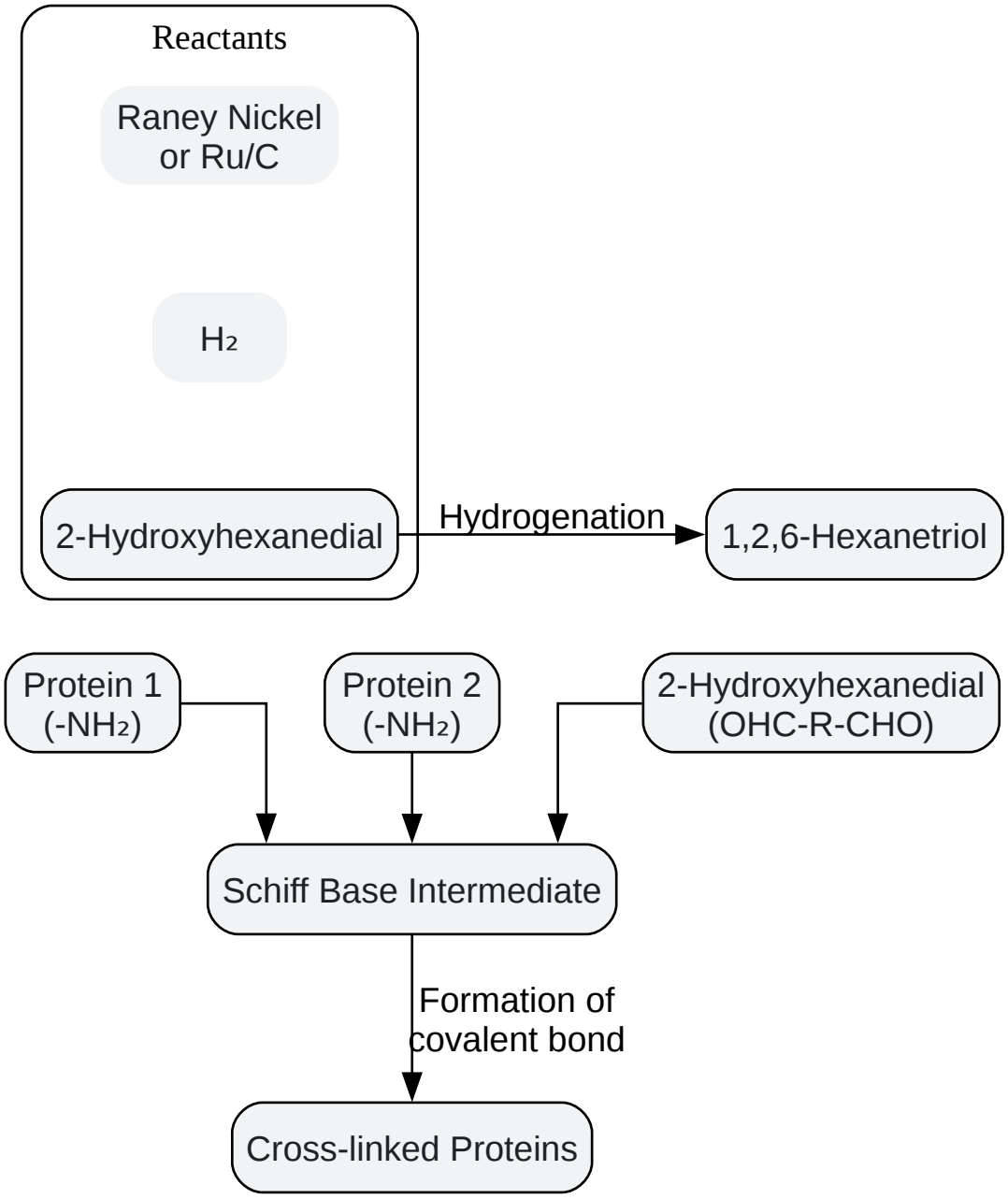
production of polyesters and polyurethanes[7]. The process involves the hydrogenation of **2-hydroxyhexanedial**.

Diagram: Synthesis of 1,2,6-Hexanetriol



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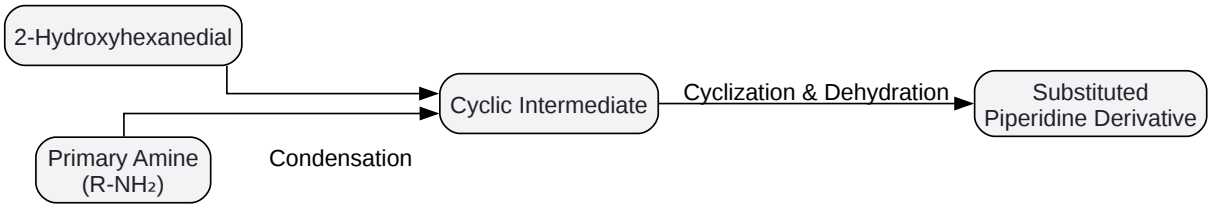

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